

Technical Monograph: Physicochemical Profiling of 2-(2-Chloro-5-methylphenyl)butanoic Acid

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Compound of Interest

Compound Name: 2-(2-Chloro-5-methylphenyl)butanoic acid

Cat. No.: B13273407

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Executive Summary & Chemical Identity

2-(2-Chloro-5-methylphenyl)butanoic acid is a lipophilic, alpha-substituted phenylacetic acid derivative. Its structural uniqueness lies in the ortho-chloro substituent, which induces significant steric torsion and electronic deactivation, influencing both its metabolic stability and chemical reactivity. This compound serves as a critical building block for constructing complex heterocyclic systems, particularly those requiring a sterically hindered chiral center.

Chemical Identification

Parameter	Detail
IUPAC Name	2-(2-Chloro-5-methylphenyl)butanoic acid
Common Synonyms	-Ethyl-2-chloro-5-methylphenylacetic acid; 2-(2-Chloro-5-methylphenyl)butyric acid
Precursor CAS	81682-39-5 (2-(2-Chloro-5-methylphenyl)acetic acid)
Molecular Formula	C
	H
	ClO
Molecular Weight	212.67 g/mol
SMILES	<chem>CCC(C(=O)O)c1cc(C)ccc1Cl</chem>
InChI Key	(Predicted) SJADGLUCSVHWOJ-UHFFFAOYSA-N

Physicochemical Properties

Note: Experimental values for this specific intermediate are often proprietary. The values below are high-confidence estimates derived from Structure-Activity Relationship (SAR) analysis of the homologous precursor CAS 81682-39-5 and standard group contribution methods.

Fundamental Parameters

Property	Value / Range	Technical Context
Physical State	Solid (Crystalline)	Likely forms off-white to beige monoclinic crystals due to -stacking disrupted by the o-Cl steric bulk.
Melting Point	88 – 94 °C (Est.)	The ethyl group disrupts the crystal lattice relative to the acetic acid precursor (MP ~105°C), lowering the melting point slightly.
Boiling Point	315 – 320 °C (Est.)	High boiling point due to carboxylic acid dimerization; likely decomposes before boiling at atm pressure.
Density	1.21 ± 0.05 g/cm ³	Denser than water due to the heavy chlorine atom.
pKa (Acid)	3.85 ± 0.10	The ortho-chloro group acts as an electron-withdrawing group (inductive effect), increasing acidity relative to unsubstituted phenylbutanoic acid (pKa ~4.5).
LogP (Octanol/Water)	3.2 – 3.4	Highly lipophilic. The ethyl chain adds ~1.0 log unit to the precursor's lipophilicity.
Solubility (Water)	< 50 mg/L	Practically insoluble in water at neutral pH.
Solubility (Organic)	High	Soluble in DCM, Ethyl Acetate, Methanol, DMSO.

Solubility & Partitioning Logic

The molecule exhibits pH-dependent solubility.

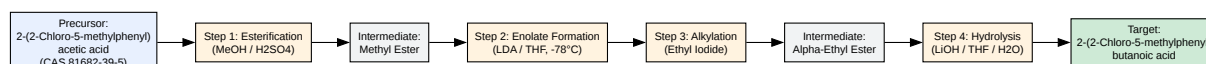
- pH < 3.0: Predominantly non-ionized; high affinity for organic phases.
- pH > 5.0: Ionized (carboxylate anion); water solubility increases significantly, allowing for base extraction purification strategies.

Synthesis & Purification Protocols

The most robust synthetic route involves the

-alkylation of the commercially available precursor 2-(2-Chloro-5-methylphenyl)acetic acid.

Reaction Pathway (Graphviz Visualization)



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Caption: Step-wise synthesis via alpha-alkylation of the phenylacetic acid precursor.

Detailed Methodology

Step 1: Esterification (Protection)

- Dissolve 10.0 g of 2-(2-Chloro-5-methylphenyl)acetic acid in 50 mL of anhydrous Methanol.
- Add 0.5 mL conc. H

SO

(catalyst).

- Reflux for 4 hours. Monitor via TLC (Hexane:EtOAc 8:2).
- Concentrate in vacuo, neutralize with sat. NaHCO₃, and extract with DCM. Yield: ~95% Methyl Ester.

Step 2 & 3: Alkylation (Critical Step)

- Rationale: Direct alkylation of the acid requires 2 equivalents of base and is sluggish. Alkylation of the ester is cleaner.
- Enolization: In a flame-dried flask under Argon, add THF (anhydrous) and cool to -78°C . Add LDA (1.1 eq).
- Add the Methyl Ester (dissolved in THF) dropwise over 20 mins. Stir for 30 mins to ensure complete enolate formation.
- Addition: Add Ethyl Iodide (1.2 eq) dropwise.
- Allow the reaction to warm to room temperature over 4 hours.
- Quench with sat. NH_4Cl .

Extract with Et

O.

Step 4: Hydrolysis (Deprotection)

- Dissolve the alkylated ester in THF:Water (1:1).
- Add LiOH (3.0 eq). Stir at 50°C for 12 hours.
- Workup: Acidify aqueous layer to pH 2 with 1N HCl. The product will precipitate or oil out. Extract with EtOAc.

Purification Strategy (Self-Validating System)

- Acid-Base Extraction: Dissolve crude in 1N NaOH (aqueous). Wash with Hexane (removes unreacted ester/alkyl halides). Acidify aqueous phase to pH 1. Extract pure acid into EtOAc.
- Recrystallization: If solid, recrystallize from Hexane/EtOAc (9:1). The ortho-Cl substituent often facilitates crystallization by disrupting packing, making the impurity profile distinct in the mother liquor.

Analytical Characterization

To validate the identity of the synthesized compound, compare against these predicted spectral signatures.

¹H NMR (400 MHz, CDCl₃)

- 11.0 (s, 1H): Carboxylic acid -OH (broad).
- 7.1 - 7.3 (m, 3H): Aromatic protons (ABC system due to 1,2,5-substitution).
- 3.8 (t, 1H): Alpha-proton (chiral center). Diagnostic signal: Triplet splitting due to adjacent CH₂.
- 2.3 (s, 3H): Aryl-Methyl group.
- 1.8 - 2.1 (m, 2H): Ethyl group -CH₂-
- (diastereotopic protons may appear as complex multiplet).
- 0.9 (t, 3H): Ethyl group -CH₃.

IR Spectroscopy[6][7]

- 2500–3300 cm⁻¹
: Broad O-H stretch (carboxylic acid dimer).
- 1705–1715 cm⁻¹
: Strong C=O stretch (carbonyl).
- 750–800 cm⁻¹
: C-Cl stretch.

Stability & Handling

- Thermal Stability: Stable up to ~250°C. Decarboxylation may occur at prolonged high temperatures (>280°C).
- Storage: Store in a cool, dry place. Hygroscopicity is low, but protection from moisture is recommended to prevent caking.
- Safety: Irritant. The lipophilic nature allows skin penetration; wear nitrile gloves.

References

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Sources

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